

Personal protective equipment for handling TP0586352

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Compound of Interest

Compound Name: TP0586352

Cat. No.: B15144140

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Essential Safety and Handling Guide for TP0586352

This guide provides immediate and essential safety and logistical information for the handling, use, and disposal of **TP0586352**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Quantitative Data Summary

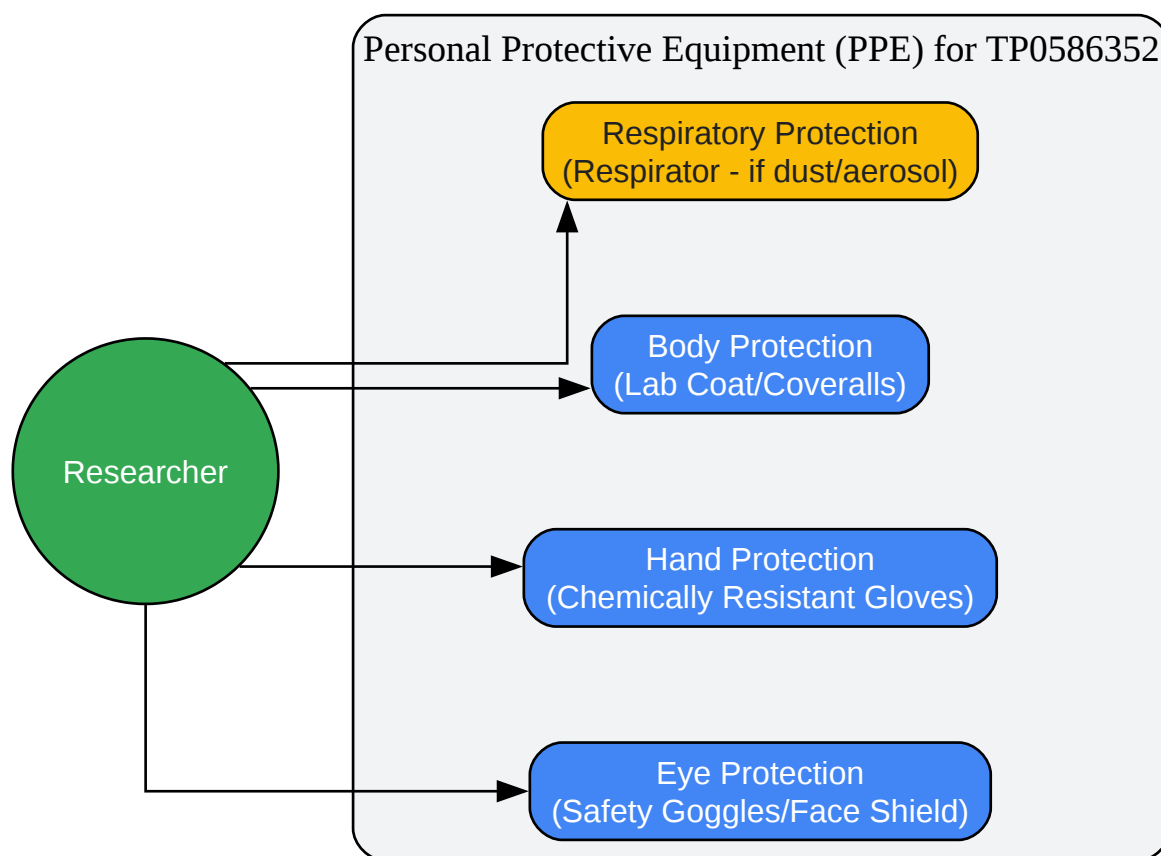
For detailed information, always refer to the manufacturer's Safety Data Sheet (SDS).

Property	Value
CAS Number	2427626-11-5
Molecular Formula	C ₂₅ H ₂₅ N ₇ O ₂
Molecular Weight	471.52 g/mol
Physical State	Solid
Appearance	Crystalline solid
Purity	>98%
Storage Temperature	-20°C

Personal Protective Equipment (PPE)

When handling **TP0586352**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.^[1] The recommended PPE includes:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.^{[2][3][4]}
- Hand Protection: Use chemically resistant gloves, such as nitrile or latex.^{[2][3][4]}
- Body Protection: A laboratory coat, coveralls, or an apron should be worn to protect the skin.^[2]
- Respiratory Protection: If working with the compound as a powder or in a way that may generate dust or aerosols, use a certified respirator.^{[2][4]}



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Caption: Required personal protective equipment for handling **TP0586352**.

Operational Plans: Handling and Storage

Handling:

- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.
- **Avoid Inhalation:** Do not breathe dust or aerosols. Handle in a well-ventilated area, preferably in a chemical fume hood.
- **Good Laboratory Practices:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Storage:

- **Container:** Keep the container tightly closed.[\[5\]](#)
- **Temperature:** Store at the recommended temperature of -20°C.
- **Location:** Store in a dry, well-ventilated place away from incompatible materials.

Emergency Procedures

First-Aid Measures:

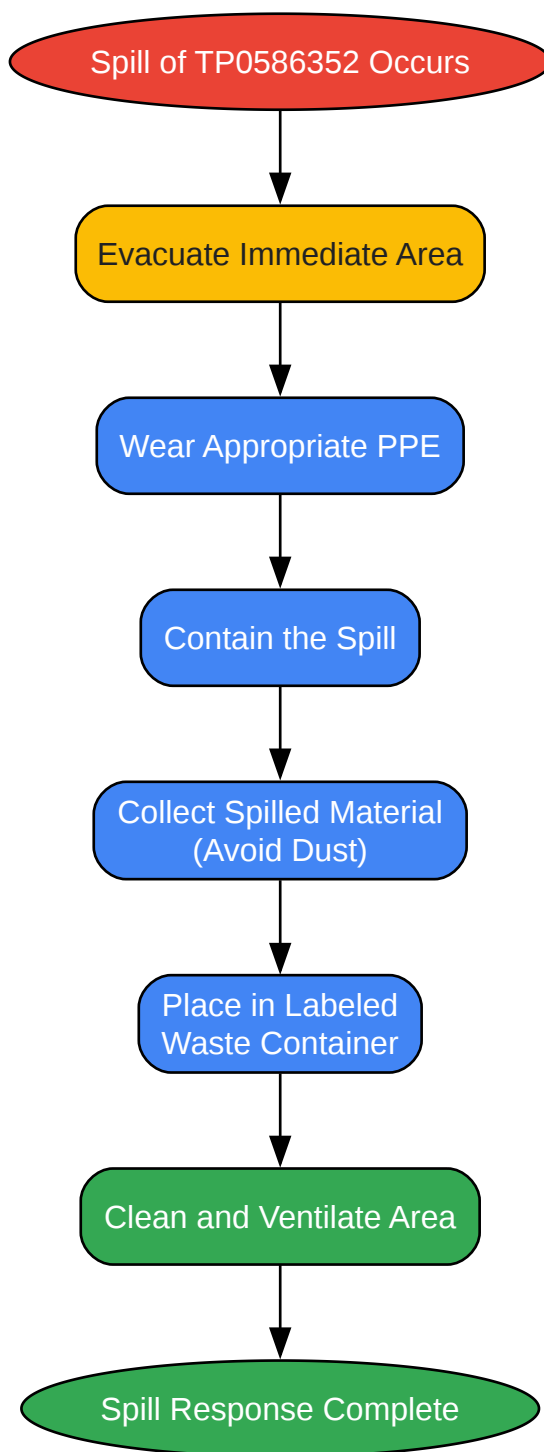
- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.
- **Skin Contact:** Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical attention.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: May emit toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures:

- Evacuate: Clear the area of all unprotected personnel.
- Contain Spill: Use appropriate personal protective equipment. Sweep up the spill, avoiding dust formation.
- Collect Waste: Place the spilled material into a suitable, labeled container for disposal.
- Clean Area: Ventilate the area and wash the spill site after material pickup is complete.



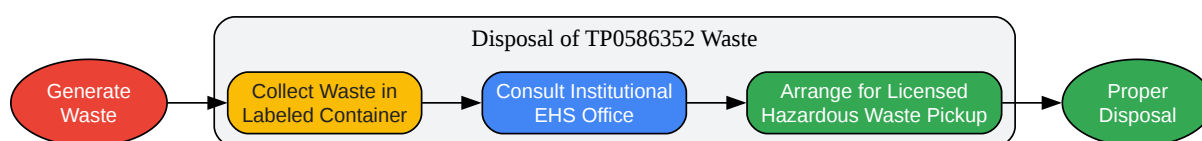
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Caption: Step-by-step procedure for responding to a spill of **TP0586352**.

Disposal Plan

Dispose of **TP0586352** and its containers in accordance with all applicable federal, state, and local regulations.[6][7]

- Waste Characterization: The waste may be considered hazardous. Consult your institution's environmental health and safety (EHS) office.
- Containerization: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Do not dispose of down the drain or in regular trash.[8] Arrange for pickup by a licensed hazardous waste disposal service.



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Caption: Workflow for the proper disposal of **TP0586352** waste.

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